

Application Note: Infrared Spectroscopy of Propyl Lactate

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Compound of Interest

Compound Name: *Propyl lactate*

Cat. No.: B1294576

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Introduction

Propyl lactate (propyl 2-hydroxypropanoate) is an organic compound with applications in the flavor, fragrance, and pharmaceutical industries.^[1] As a chiral ester containing a hydroxyl group, its chemical purity and structural integrity are critical for its function and safety. Infrared (IR) spectroscopy is a rapid, non-destructive, and powerful analytical technique for the identification and characterization of **propyl lactate**.^[2] It provides a unique molecular fingerprint by measuring the vibrations of chemical bonds within the molecule, allowing for the confirmation of its functional groups and an assessment of its purity.^{[2][3]} This application note provides detailed protocols for analyzing **propyl lactate** using modern Attenuated Total Reflectance (ATR) FTIR spectroscopy and traditional transmission methods.

Predicted IR Absorption Data for Propyl Lactate

The structure of **propyl lactate** includes a secondary alcohol (-OH), an ester (C=O, C-O), and saturated alkyl (C-H) groups. Each of these functional groups absorbs infrared radiation at characteristic frequencies. The expected IR absorption bands for **propyl lactate** are summarized in the table below.

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode	Expected Intensity
3500 - 3200	Alcohol (O-H)	O-H Stretch (Hydrogen-bonded)	Strong, Broad
2960 - 2850	Alkane (C-H)	C-H Stretch	Strong
1750 - 1735	Ester (C=O)	C=O Carbonyl Stretch	Strong, Sharp[4][5]
1470 - 1450	Alkane (C-H)	C-H Bend (Scissoring)	Medium
1370 - 1350	Alkane (C-H)	C-H Bend (Methyl Rock)	Medium
~1250 - 1000	Ester & Alcohol (C-O)	C-O Stretch	Strong (Multiple Bands)[6]

Note: The presence of hydrogen bonding in the hydroxyl group typically results in a broad O-H stretching band. The C-O stretching region will likely show multiple strong bands due to the contributions from both the ester and the secondary alcohol moieties.[2][4]

Experimental Protocols

Two primary methods are suitable for obtaining the IR spectrum of liquid **propyl lactate**.

Method 1: Attenuated Total Reflectance (ATR) FTIR Spectroscopy

ATR-FTIR is a modern, rapid, and widely used technique that requires minimal sample preparation.[7]

Apparatus:

- Fourier Transform Infrared (FTIR) Spectrometer
- ATR accessory (e.g., with a diamond or zinc selenide crystal)
- Pipette or dropper

- Solvent for cleaning (e.g., isopropanol or acetone)
- Lint-free wipes (e.g., Kimwipes)

Protocol:

- Background Spectrum:
 - Ensure the ATR crystal surface is clean and dry. Wipe it gently with a lint-free wipe soaked in a suitable solvent (e.g., isopropanol) and allow it to fully evaporate.
 - Acquire a background spectrum. This will subtract the absorbance from the atmosphere (CO_2 and H_2O) and the ATR crystal itself.
- Sample Application:
 - Place a single drop of **propyl lactate** onto the center of the ATR crystal, ensuring the crystal surface is completely covered.[\[7\]](#)
- Spectrum Acquisition:
 - If your ATR accessory has a pressure clamp, apply it to ensure good contact between the liquid sample and the crystal surface.[\[7\]](#)
 - Acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum against the background to produce the final absorbance or transmittance spectrum.
- Cleaning:
 - Thoroughly clean the ATR crystal surface after the measurement. Use a lint-free wipe and an appropriate solvent to remove all traces of the sample.[\[7\]](#)

Method 2: Transmission Spectroscopy (Neat Liquid Film)

This is the traditional method for analyzing pure liquid samples, which involves creating a thin film of the liquid between two IR-transparent salt plates.[\[8\]](#)

Apparatus:

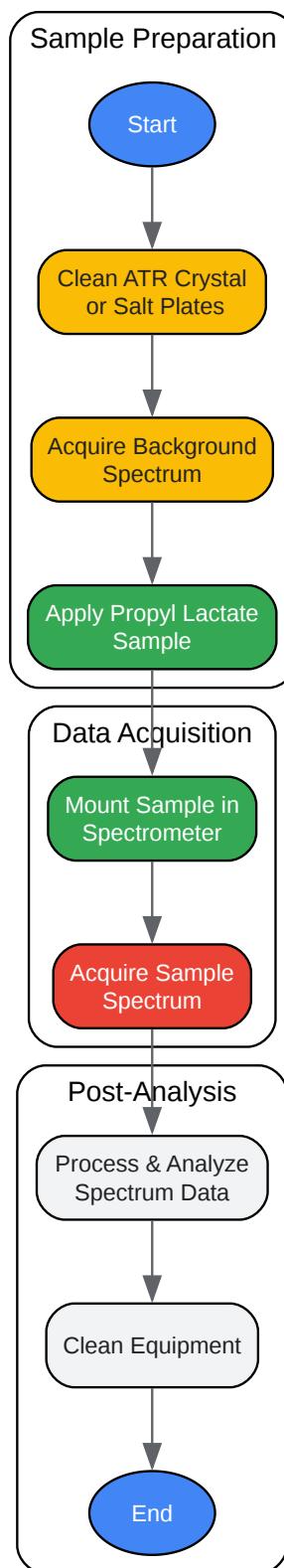
- FTIR Spectrometer
- Two IR-transparent salt plates (e.g., Sodium Chloride (NaCl) or Potassium Bromide (KBr))
- Sample holder for salt plates
- Pipette or dropper
- Solvent for cleaning (e.g., dry acetone or dichloromethane)[9]
- Lint-free wipes
- Gloves

Protocol:

- Prepare the Salt Plates:
 - Handle the salt plates with gloves and only by their edges to avoid moisture from fingerprints, as they are often water-soluble.[9]
 - Ensure the plates are clean and dry. If necessary, rinse them with a dry solvent (e.g., acetone) in a fume hood and gently dry with a lint-free wipe.[9]
- Background Spectrum:
 - Place one clean, empty salt plate in the spectrometer's sample holder and acquire a background spectrum. Alternatively, acquire a background with both empty plates mounted.
- Sample Application:
 - Place one salt plate on a clean, dry surface.
 - Using a pipette, add one to two drops of **propyl lactate** to the center of the plate.[6][9]

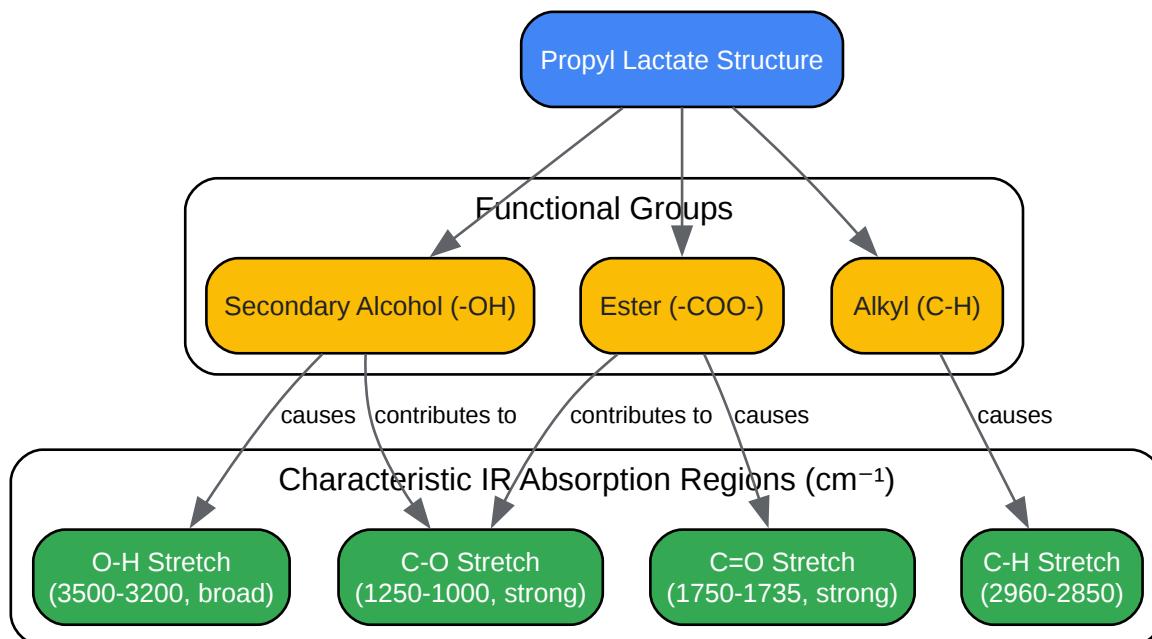
- Carefully place the second salt plate on top, gently pressing to spread the liquid into a thin, uniform film between the plates, creating a "sandwich".[\[8\]](#)[\[10\]](#)
- Spectrum Acquisition:
 - Place the salt plate "sandwich" into the sample holder in the spectrometer's sample beam path.[\[9\]](#)
 - Acquire the sample spectrum.
- Cleaning:
 - After the measurement, immediately disassemble the plates.
 - Rinse the salt plates thoroughly with a dry solvent to remove the sample.[\[9\]](#)
 - Dry the plates and return them to a desiccator for storage to protect them from atmospheric moisture.

Visualized Workflows and Data Relationships



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Caption: Experimental workflow for IR spectroscopy of a liquid sample.



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Caption: Correlation of **propyl lactate** functional groups to IR absorption regions.

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